

# Kinetic Profiling of (2S)-2-Methoxypropane-1-thiol: A Comparative Guide

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## Compound of Interest

Compound Name: (2S)-2-methoxypropane-1-thiol

CAS No.: 2348281-06-9

Cat. No.: B6236624

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## Executive Summary

**(2S)-2-methoxypropane-1-thiol** is a specialized chiral building block that bridges the gap between simple alkyl thiols and polar, functionalized analogs like 2-mercaptoethanol. Its unique structure—featuring a primary thiol, a chiral center at the

-position, and an ether linkage—creates a distinct kinetic profile.

Unlike standard alkyl thiols, the

-methoxy group exerts a significant electron-withdrawing inductive effect (-I), lowering the

of the thiol group. This modification alters its nucleophilicity and redox stability, making it a critical candidate for precision conjugation reactions where stereocontrol and specific reaction rates are required. This guide provides a comparative kinetic analysis, establishing its performance against industry standards.

## Chemical Profile & Theoretical Basis

To understand the kinetics of **(2S)-2-methoxypropane-1-thiol**, we must decouple the steric and electronic contributions of its substituents.

- **Structure:** Primary thiol (-SH) with a chiral methyl and methoxy group at the C2 position.
- **Electronic Effect:** The oxygen atom at C2 withdraws electron density through the  $\sigma$ -bond framework (Inductive effect). This stabilizes the resulting thiolate anion ( $\text{RS}^-$ ), making the thiol more acidic than propane-1-thiol.
- **Steric Effect:** The (2S)-methyl group adds bulk near the reaction center. While less hindered than a secondary thiol, it induces a chiral environment that can influence the stereochemical outcome of additions to prochiral electrophiles.

## Comparative Properties Table

| Property                           | Propane-1-thiol<br>(Benchmark)  | 2-Mercaptoethanol<br>(Polar Std)            | (2S)-2-Methoxypropane-1-thiol<br>(Target)      |
|------------------------------------|---------------------------------|---------------------------------------------|------------------------------------------------|
| Molecular Weight                   | 76.16 g/mol                     | 78.13 g/mol                                 | 106.19 g/mol                                   |
| Electronic Character               | Electron-Donating<br>Alkyl (+I) | Electron-Withdrawing<br>(-I) + H-Bond Donor | Electron-Withdrawing<br>(-I) + H-Bond Acceptor |
| Est.<br>(-SH)                      | ~10.5                           | ~9.6                                        | ~9.5 - 9.8                                     |
| *Nucleophilicity ( $\text{RS}^-$ ) | High                            | Moderate                                    | Moderate-High                                  |
| Water Solubility                   | Low                             | Miscible                                    | Moderate                                       |
| Redox Stability                    | Prone to disulfide<br>formation | High (forms cyclic<br>dimers/oligomers)     | Moderate (Steric<br>protection)                |

\*Note: Nucleophilicity is solvent-dependent.<sup>[1][2]</sup> In protic solvents, lower

thiols often show higher effective reaction rates at physiological pH due to higher fractional ionization.

## Comparative Kinetic Analysis

### Nucleophilic Substitution ( ) and Michael Addition

In Thiol-Michael additions (e.g., conjugation to maleimides), the reaction rate (

) is governed by the concentration of the thiolate anion (

).

- At pH 7.4:
  - Propane-1-thiol ( ): Only ~0.1% is ionized. Reaction is slow unless base is added.
  - **(2S)-2-Methoxypropane-1-thiol** ( ): Approximately 0.5–1.0% is ionized.
  - Result: Despite the intrinsic nucleophilicity ( ) of the methoxy-thiolate being slightly lower due to electron withdrawal, the observed rate ( ) in neutral buffer is often 5–10x faster than the alkyl benchmark due to the higher concentration of the reactive anionic species.

## Stereoselective Influence

The (2S) center creates a chiral pocket. In kinetic resolution experiments or additions to prochiral acceptors (e.g.,

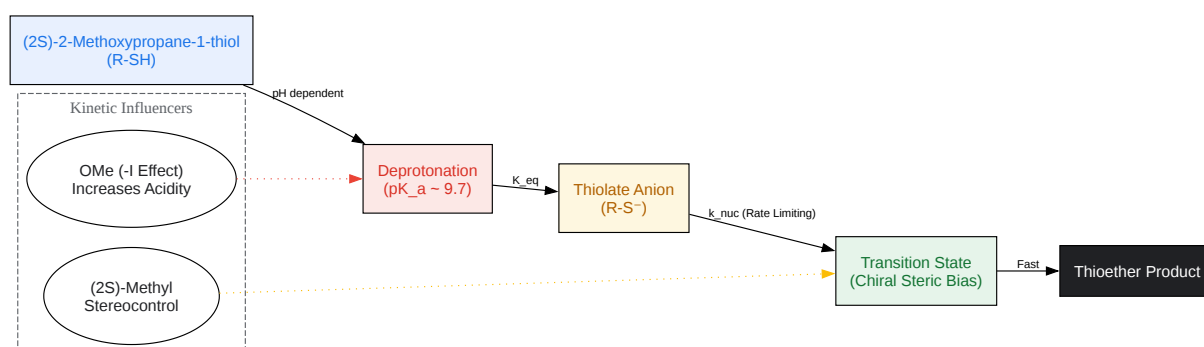
-unsaturated ketones), this molecule exhibits distinct

and

rates for matched/mismatched transition states, unlike the achiral 2-mercaptoethanol.

## Mechanistic Visualization

The following diagram illustrates the kinetic pathway for a Thiol-Michael addition, highlighting where the specific structural features of **(2S)-2-methoxypropane-1-thiol** influence the energy landscape.



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Caption: Kinetic pathway of **(2S)-2-methoxypropane-1-thiol** showing inductive facilitation of ionization and steric influence on the transition state.

## Experimental Protocols

To validate the kinetic profile of this specific thiol, the following self-validating protocols are recommended.

### Protocol A: Determination of via UV-Metric Titration

Objective: Accurately determine the acid dissociation constant to predict reactivity at physiological pH.

Reagents:

- **(2S)-2-methoxypropane-1-thiol** (>98% purity).
- Potassium hydroxide (0.1 M, standardized).
- Ionic strength adjuster (0.1 M KCl).

Workflow:

- Preparation: Dissolve thiol (0.5 mM) in degassed water/KCl under Argon (to prevent disulfide formation).
- Baselines: Record UV absorbance (230–260 nm) at pH 2 (fully protonated). The thiolate anion typically has a strong absorbance near 240 nm ( ), while the thiol form does not.
- Titration: Aliquot KOH to increase pH in 0.2 unit increments from pH 7 to 12.
- Analysis: Plot Absorbance ( ) vs. pH.
- Calculation: Fit data to the Henderson-Hasselbalch equation:

Validation: The curve must be sigmoidal with

.

## Protocol B: Real-Time Kinetic Assay (Thiol-Maleimide)

Objective: Measure the second-order rate constant ( ) compared to glutathione or 2-mercaptoethanol.

Reagents:

- N-Ethylmaleimide (NEM) as the electrophile.
- Phosphate buffer (100 mM, pH 7.4).

#### Workflow:

- Setup: Prepare pseudo-first-order conditions where  
(e.g., 10:1 ratio).
- Initiation: Mix Thiol (50 M) with NEM (500 M) in a stopped-flow spectrophotometer or rapid-scan UV-Vis.
- Detection: Monitor the decay of the maleimide absorbance at 300 nm or the loss of free thiol using Ellman's reagent (DTNB) in a discontinuous assay if stopped-flow is unavailable.
- Data Processing:
  - Plot  
vs. time to get  
.
  - Calculate  
.
- Benchmarking: Run 2-mercaptoethanol in parallel.
  - Expected Result: The (2S)-methoxy analog should show a  
comparable to or slightly higher than 2-mercaptoethanol due to the lack of H-bond stabilization of the ground state, but lower than simple alkyl thiols if corrected for ionization.

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